Technical Guide: Mass Spectrometry Fragmentation of 1-Cycloocten-1-ol, Acetate

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Compound of Interest

Compound Name:	*1-Cycloocten-1-ol, acetate*
CAS No.:	*14478-13-8*
Cat. No.:	*B569487*

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Executive Summary & Chemical Identity

1-Cycloocten-1-ol, acetate (also known as 1-acetoxy-1-cyclooctene) is an enol ester derivative of cyclooctanone.[1] In mass spectrometry (EI, 70 eV), its behavior is defined by a rapid, entropically driven rearrangement that eliminates ketene (

), generating a radical cation identical to that of the parent ketone. Consequently, its spectrum is a composite of the molecular ion (

168) and the fragmentation pattern of cyclooctanone (

126).

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Property	Data
IUPAC Name	1-Cycloocten-1-yl acetate
Molecular Formula	
Molecular Weight	168.23 g/mol
Monoisotopic Mass	168.1150 Da
Key Ionization Mode	Electron Ionization (EI), 70 eV
Base Peak (Predicted)	55 (Derived from the 126 intermediate)

Experimental Protocol: Synthesis & Validation

To ensure accurate reference standards, the following protocol describes the generation of **1-Cycloocten-1-ol, acetate** from cyclooctanone. This method is self-validating via the observation of the acetone byproduct.

Reagents & Setup

- Precursor: Cyclooctanone ( )[2]
- Reagent: Isopropenyl acetate (acts as both acetylating agent and solvent)
- Catalyst:p-Toluenesulfonic acid (pTSA), anhydrous[1]
- Apparatus: Flame-dried round-bottom flask with a fractionating column (to remove acetone).

Step-by-Step Methodology

- Charge: Dissolve cyclooctanone (10 mmol) in isopropenyl acetate (30 mmol). Add pTSA (0.5 mmol).

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- Reflux & Shift: Heat the mixture to reflux. The reaction is driven by the distillation of acetone (bp 56 °C) formed during the trans-esterification.
    - Validation Point: Monitor the distillate temperature. A steady temp of ~56 °C confirms reaction progress.
- Quench: Once acetone evolution ceases (approx. 4-6 hours), cool to RT and neutralize with solid

  .
- Isolation: Filter off solids and concentrate the filtrate in vacuo.
- Purification: Distill under reduced pressure (Kugelrohr or vacuum line) to isolate the enol acetate (bp approx 95-100 °C at 15 mmHg).

Synthesis Workflow Diagram

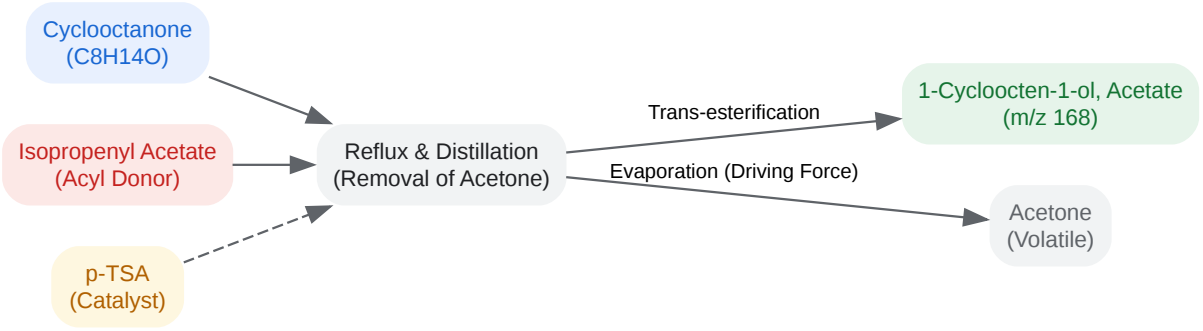

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Figure 1: Acid-catalyzed trans-esterification workflow for the synthesis of 1-acetoxy-1-cyclooctene.

Mass Spectrometry Fragmentation Analysis

The fragmentation of **1-Cycloocten-1-ol, acetate** is distinct due to the "Enol Acetate Rearrangement." Unlike simple esters that lose alkoxy groups, enol acetates preferentially revert to the ketone radical cation.

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Primary Fragmentation Pathway (The Ketene Loss)

Upon electron impact, the molecular ion (

168) undergoes a 4-center rearrangement. The acetyl methyl hydrogen transfers to the the enolic carbon (C2), triggering the expulsion of neutral ketene (

, 42 Da).

- Transition:
- Significance: This renders the spectrum below

  126 nearly identical to that of cyclooctanone.

Secondary Fragmentation (Ring Disassembly)

The resulting cyclooctanone ion (

126) possesses high internal energy and fragments further:

- Loss of Ethylene (

  ): The ring opens via

  -cleavage, followed by hydrogen transfer and elimination of ethylene (28 Da).

  - (

    is unlikely; typically hydrocarbon loss occurs). Correction: In cyclooctanone,

    98 is often attributed to loss of CO or

    . Reference data suggests

    98 is a major peak.
- Base Peak Formation (

  55): Deep fragmentation leads to the stable hydrocarbon ion

  or the acylium fragment

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. In cyclooctanone,

55 is the base peak (100%).

Minor Pathways

- Acylium Ion Formation (

  43): Direct cleavage of the acetate bond yields

  .

- Loss of Acetyl Radical (

  125):

  . This forms the oxonium ion of the enol ring.

Mechanistic Pathway Diagram

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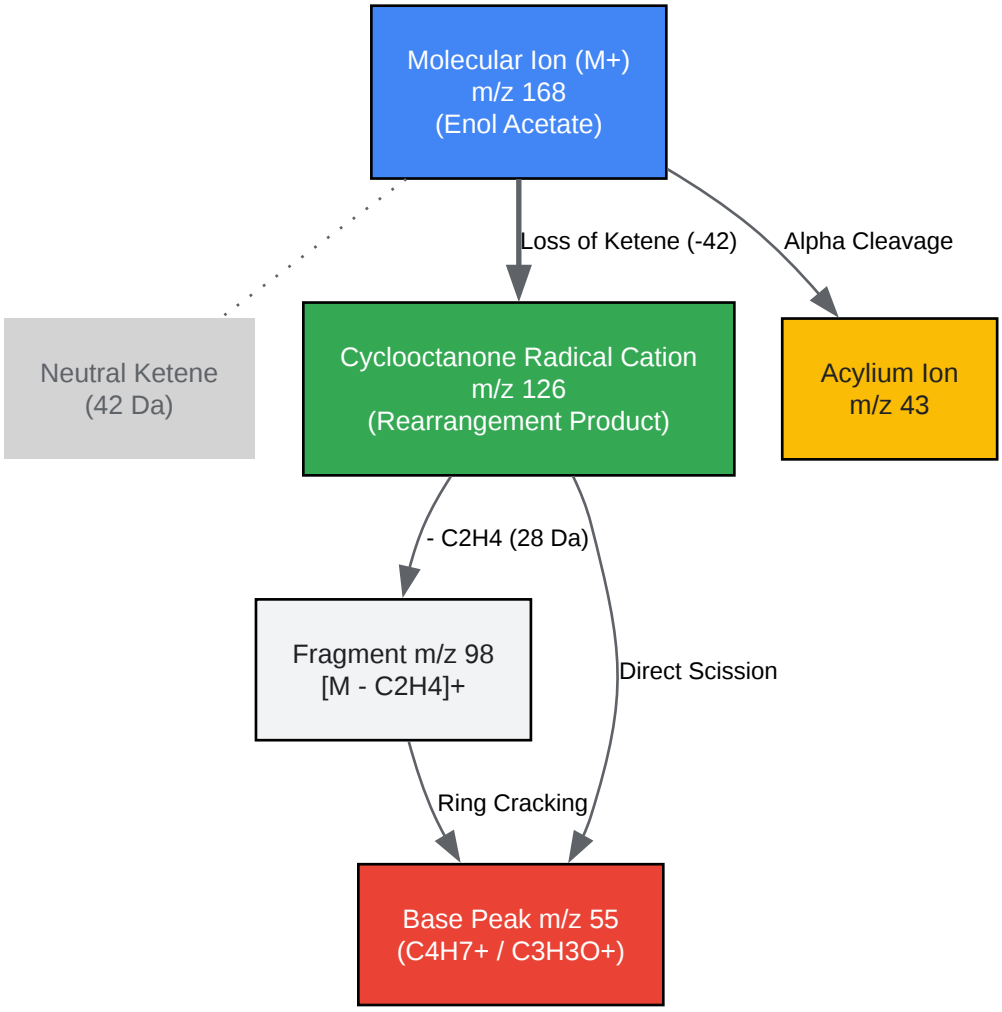

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Figure 2: Mechanistic fragmentation map showing the conversion of the enol acetate to the ketone radical cation and subsequent ring disintegration.

Data Summary & Spectrum Interpretation

The following table summarizes the diagnostic ions. Researchers should look for the molecular ion at 168 to distinguish the acetate from the bare ketone.

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m/z (Mass-to-Charge)	Ion Identity	Relative Abundance (Est.) [1]	Mechanistic Origin
168		5 - 15%	Molecular Ion (Parent).[1]
126		20 - 40%	Diagnostic: Loss of Ketene ( ).[1] Corresponds to Cyclooctanone.
125		< 10%	Loss of Acetyl radical ( ).[1]
98		80 - 90%	Loss of Ethylene from m/z 126 species.[1]
55		100% (Base)	Ring fragmentation (hydrocarbon cluster).[1]
43		40 - 60%	Acetyl group (Acylium ion).[1]
41		60 - 80%	Allyl cation (common in cycloalkanes).[1]

Interpretation Note: If the peak at 168 is absent, the substance has likely hydrolyzed or thermally degraded in the injector port. The presence of

43 and 168 confirms the acetate moiety.

References

- NIST Mass Spectrometry Data Center.Cyclooctanone Mass Spectrum (Electron Ionization). [3] National Institute of Standards and Technology. Available at: [Link]

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- PubChem.Cyclooctanone Compound Summary. National Center for Biotechnology Information. Available at: [Link]
- Organic Syntheses.Preparation of Enol Acetates. Org.[3][4] Synth. Coll. Vol. 3, 1955. (General methodology for enol acetate synthesis). Available at: [Link]
- McLafferty, F. W.Interpretation of Mass Spectra. University Science Books, 1993.

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Sources

- 1. Showing Compound Octen-1-ol acetate (FDB006277) - FooDB [foodb.ca]
- 2. chemscene.com [chemscene.com]
- 3. Cyclooctanone | C8H14O | CID 10403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclooctanone - Wikipedia [en.wikipedia.org]
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